

Application Notes and Protocols: Enzymatic Resolution of 2-Chlorophenylglycine Esters

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Compound of Interest

Compound Name: (S)-(+)-2-Chlorophenylglycine
methyl ester tartrate

CAS No.: 141109-15-1

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Introduction

Optically pure 2-chlorophenylglycine and its derivatives are crucial chiral building blocks in the synthesis of various pharmaceuticals, most notably the antiplatelet agent Clopidogrel.

Enzymatic kinetic resolution (EKR) offers a highly efficient and environmentally benign alternative to traditional chemical resolution methods for obtaining the desired enantiomers of 2-chlorophenylglycine esters. This document provides detailed application notes and protocols for the enzymatic resolution of 2-chlorophenylglycine esters, focusing on the use of lipases and penicillin G acylase.

Principle of Enzymatic Kinetic Resolution

Enzymatic kinetic resolution is based on the principle that the two enantiomers of a racemic mixture react at different rates in the presence of a chiral catalyst, in this case, an enzyme.^[1] The enzyme selectively catalyzes the transformation of one enantiomer, leaving the other enantiomer unreacted. This results in a mixture of the unreacted, enantiomerically enriched

substrate and the product, which can then be separated. For the resolution of 2-chlorophenylglycine esters, this typically involves the enantioselective hydrolysis of the ester to the corresponding carboxylic acid.

Key Enzymes and Their Applications

Two main classes of enzymes have demonstrated high efficacy in the resolution of 2-chlorophenylglycine derivatives: lipases and penicillin G acylase.

Lipases: These enzymes catalyze the hydrolysis of esters.[2][3] In the context of 2-chlorophenylglycine esters, lipases can selectively hydrolyze one enantiomer of the racemic ester, yielding the corresponding enantiopure carboxylic acid and the unreacted, enantiopure ester. Various lipases, such as those from *Candida rugosa*, *Pseudomonas cepacia*, and *Thermomyces lanuginosus*, have been successfully employed for the kinetic resolution of a wide range of amino acid esters.[4][5] The choice of lipase can significantly impact the enantioselectivity and reaction rate.[6]

Penicillin G Acylase (PGA): While traditionally used for the hydrolysis of penicillin G, PGA has also been shown to be a versatile enzyme for the resolution of N-acylated amino acids.[7][8] For the resolution of 2-chlorophenylglycine, the racemic amino acid is first N-acylated (e.g., with a phenylacetyl group). The immobilized PGA then selectively hydrolyzes the N-acyl group of one enantiomer, yielding the free amino acid and the unreacted N-acyl amino acid.[7]

Data Presentation: Comparison of Enzymatic Resolution Methods

The following tables summarize quantitative data from various studies on the enzymatic resolution of 2-chlorophenylglycine and related derivatives.

Table 1: Resolution of N-Phenylacetyl-2-chlorophenylglycine using Immobilized Penicillin G Acylase

Parameter	Value	Reference
Enzyme	Immobilized Penicillin G Acylase (PGA)	[7]
Substrate	Racemic N-phenylacetyl-2-chlorophenylglycine	[7]
Product	(S)-(+)-2-Chlorophenylglycine	[7]
Optimal pH	8.0	[7]
Optimal Temperature	50 °C	[7]
Enantiomeric Excess (e.e.) of Product	>97%	[7]
Productivity in a Recirculating Packed Bed Reactor	1.2 g/L/h	[7]

Table 2: General Performance of Lipases in the Kinetic Resolution of Amino Acid Esters

Lipase Source	Substrate Type	Typical Enantioselectivity (E-value)	Reference
Pseudomonas cepacia (Amano PS)	Various amino acid esters	High	[4][5]
Candida antarctica Lipase B (CALB)	Various esters, including amino acid derivatives	Very High (>200 in some cases)	[6][9]
Candida rugosa	Racemic Naproxen methyl ester, FOP acetates	High	[5]
Rhizopus sp.	D,L-Homophenylalanine methyl ester	Moderate to High	[4]

Experimental Protocols

Protocol 1: Kinetic Resolution of N-Phenylacetyl-2-chlorophenylglycine using Immobilized Penicillin G Acylase

This protocol is adapted from studies on the efficient production of (S)-(+)-2-chlorophenylglycine.[\[7\]](#)

1. Materials:

- Racemic N-phenylacetyl-2-chlorophenylglycine
- Immobilized Penicillin G Acylase (PGA)
- Phosphate buffer (0.1 M, pH 8.0)
- Hydrochloric acid (1 M)
- Ethyl acetate
- Sodium sulfate (anhydrous)
- Recirculating Packed Bed Reactor (RPBR) or a stirred-tank reactor

2. Enzyme Immobilization:

- Penicillin G acylase can be immobilized on various supports such as agarose gels or polymethacrylamide beads.[\[10\]](#)[\[11\]](#) A common method involves covalent attachment to an epoxy-activated support. For detailed immobilization protocols, refer to specialized literature.[\[12\]](#)

3. Enzymatic Resolution Reaction:

- Prepare a solution of racemic N-phenylacetyl-2-chlorophenylglycine in 0.1 M phosphate buffer (pH 8.0) at a desired concentration (e.g., 80 mM).[\[7\]](#)

- Introduce the substrate solution and the immobilized PGA into the reactor. The enzyme loading will depend on the activity of the immobilized preparation.
- Maintain the reaction temperature at 50 °C with constant stirring or circulation.[7]
- Monitor the progress of the reaction by taking samples at regular intervals and analyzing the conversion and enantiomeric excess.

4. Work-up and Product Isolation:

- Once the desired conversion is reached (typically around 50% for optimal resolution), stop the reaction by filtering off the immobilized enzyme. The enzyme can be washed and reused.
- Acidify the reaction mixture to a pH of approximately 2 with 1 M HCl to precipitate the unreacted (R)-N-phenylacetyl-2-chlorophenylglycine.
- Filter the mixture to isolate the (R)-N-phenylacetyl-2-chlorophenylglycine.
- The filtrate contains the desired (S)-(+)-2-chlorophenylglycine. This can be further purified by crystallization or other chromatographic techniques.
- Alternatively, the aqueous solution can be extracted with an organic solvent like ethyl acetate to separate the product from the remaining substrate.

5. Racemization of the Unwanted Enantiomer:

- The recovered (R)-N-phenylacetyl-2-chlorophenylglycine can be racemized by heating in an appropriate solvent, allowing for its recycling in subsequent resolution batches.[7]

Protocol 2: General Screening Protocol for Lipase-Catalyzed Resolution of 2-Chlorophenylglycine Methyl Ester

This protocol provides a general framework for screening different lipases to find the optimal catalyst for the resolution of 2-chlorophenylglycine methyl ester.

1. Materials:

- Racemic 2-chlorophenylglycine methyl ester
- A selection of commercially available lipases (e.g., from *Pseudomonas cepacia*, *Candida antarctica* B, *Candida rugosa*)
- Phosphate buffer (0.1 M, various pH values for screening, e.g., 6.0, 7.0, 8.0)
- Organic co-solvents (e.g., tert-butanol, diisopropyl ether - DIPE)
- Vinyl acetate (for transesterification reactions)
- Molecular sieves (for non-aqueous reactions)
- Ethyl acetate
- Brine solution
- Sodium sulfate (anhydrous)

2. Screening of Lipases and Conditions (Hydrolysis):

- In separate vials, dissolve a small amount of racemic 2-chlorophenylglycine methyl ester in a buffer/organic co-solvent mixture (e.g., 9:1 buffer:co-solvent).
- Add a different lipase to each vial (e.g., 10-50 mg of lipase per 100 mg of substrate).
- Incubate the vials at a controlled temperature (e.g., 30-40 °C) with shaking.
- Monitor the reaction progress by taking samples at different time points (e.g., 4, 8, 24, 48 hours).
- Analyze the samples for conversion and enantiomeric excess of both the remaining ester and the formed acid.

3. Screening of Lipases and Conditions (Transesterification):

- In separate vials, dissolve racemic 2-chlorophenylglycine methyl ester and an acyl donor (e.g., vinyl acetate) in an anhydrous organic solvent (e.g., toluene, hexane).

- Add molecular sieves to remove any traces of water.
- Add a different lipase to each vial.
- Incubate and monitor the reaction as described for hydrolysis.

4. Work-up and Analysis:

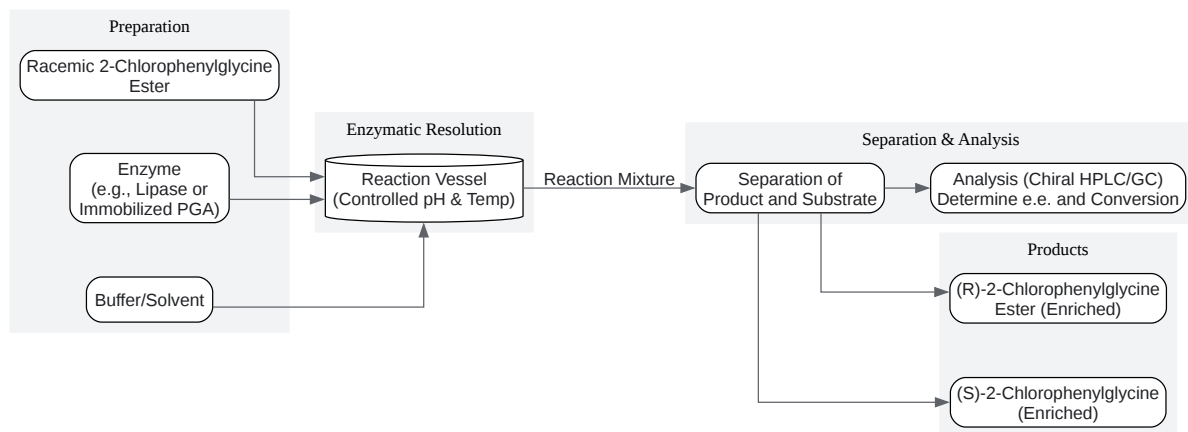
- For each sample, quench the reaction by filtering off the enzyme.
- Extract the mixture with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Determine the conversion and enantiomeric excess of the substrate and product using chiral HPLC or GC.

Analytical Methods for Determining Enantiomeric Excess (e.e.)

Accurate determination of enantiomeric excess is crucial for evaluating the success of the resolution. The most common techniques include:

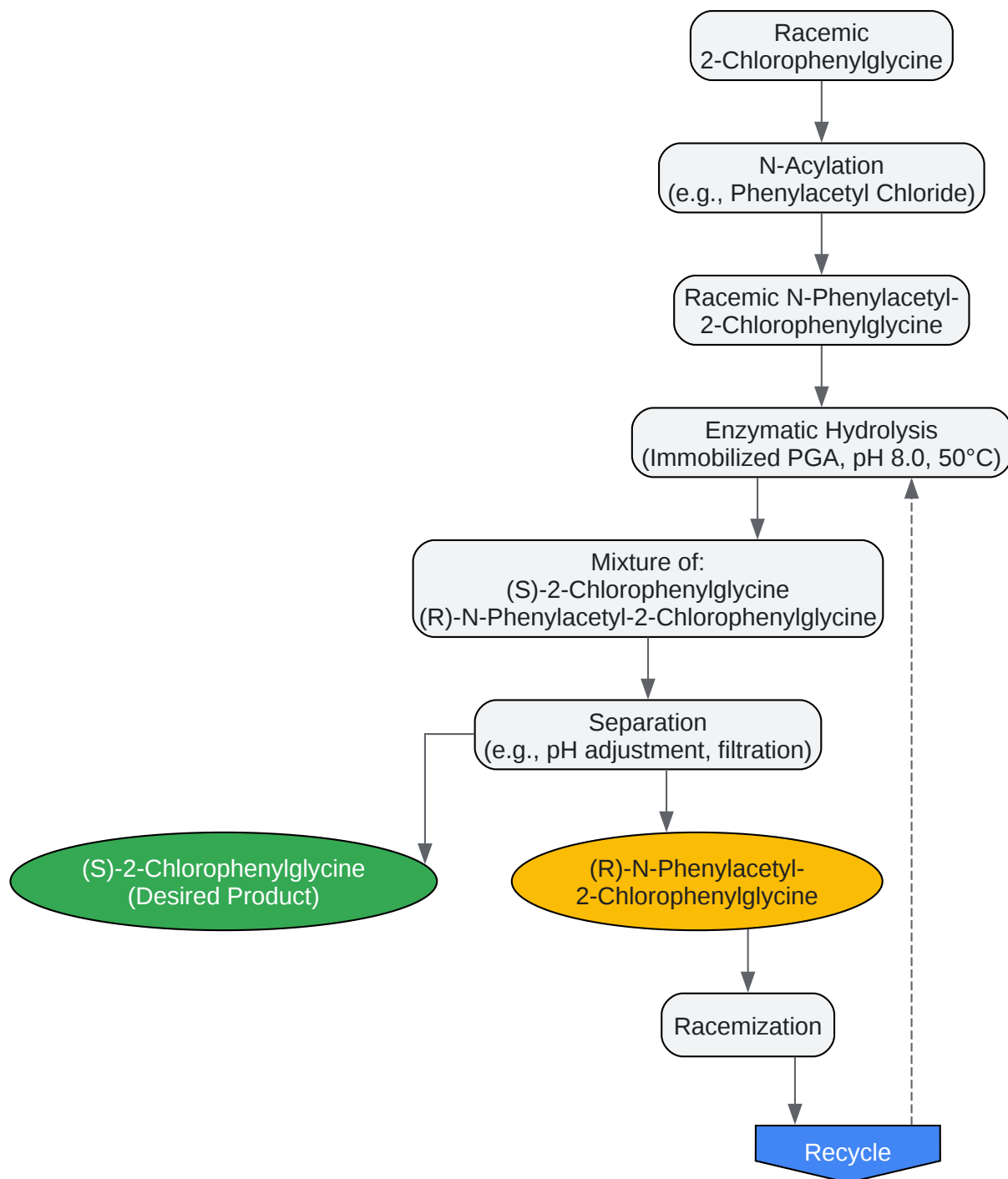
- **Chiral High-Performance Liquid Chromatography (HPLC):** This is the most widely used method for separating and quantifying enantiomers. A chiral stationary phase (CSP) is used to achieve separation. The ratio of the peak areas of the two enantiomers directly gives the enantiomeric excess.[\[13\]](#)
- **Chiral Gas Chromatography (GC):** Similar to HPLC, but used for volatile compounds. The analytes are often derivatized to increase their volatility.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Using a chiral solvating agent or a chiral derivatizing agent, it is possible to induce a chemical shift difference between the signals of the two enantiomers in the NMR spectrum. The integration of these signals allows for the determination of the e.e.[\[14\]](#)

Visualizations



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Caption: Workflow for Lipase-Catalyzed Kinetic Resolution.



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Caption: Workflow for PGA-Catalyzed Resolution.

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